

Mniopetal A: Application Notes for Isolation, Purification, and Biological Context

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Compound of Interest

Compound Name: *Mniopetal A*

Cat. No.: *B15568115*

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Introduction

Mniopetal A is a naturally occurring drimane-type sesquiterpenoid produced by the fungus *Mniopetalum* sp.. Along with its congeners (Mniopetals B-F), it belongs to a class of compounds that have garnered scientific interest for their notable biological activities. The Mniopetal family of compounds are characterized by a shared tricyclic drimane sesquiterpenoid skeleton, with structural diversity arising from variations in oxygenation patterns and ester side chains. A key biological activity identified for the Mniopetals is the inhibition of viral reverse transcriptases, including that of the Human Immunodeficiency Virus (HIV-1), making them promising candidates for further investigation in drug discovery programs.

This document provides a summary of available information and generalized protocols for the isolation and purification of **Mniopetal A**. It is important to note that specific quantitative data and detailed experimental protocols for **Mniopetal A** are not widely available in the public domain. The methodologies described herein are based on established procedures for the isolation of drimane sesquiterpenoids from fungal cultures.

Physicochemical Properties

Specific quantitative physicochemical data for **Mniopetal A** is not readily available. However, based on the properties of the broader class of drimane sesquiterpenoids, a general profile can be anticipated. These representative values are crucial for designing extraction, purification, and formulation strategies.

Property	Representative Value for Drimane Sesquiterpenoids	Importance in Drug Development
Molecular Weight	200 - 400 g/mol	Influences absorption, distribution, and diffusion across membranes.
logP (Lipophilicity)	2 - 5	Affects solubility, permeability, and plasma protein binding.
Aqueous Solubility	Low to moderate	Critical for formulation and bioavailability.
Melting Point	Variable, often crystalline solids	Important for formulation, stability, and purification.
pKa		

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